

Spectroscopic and Structural Elucidation of 3-(4-Methoxyphenyl)-3-oxopropanenitrile: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(4-Methoxyphenyl)-3-oxopropanenitrile

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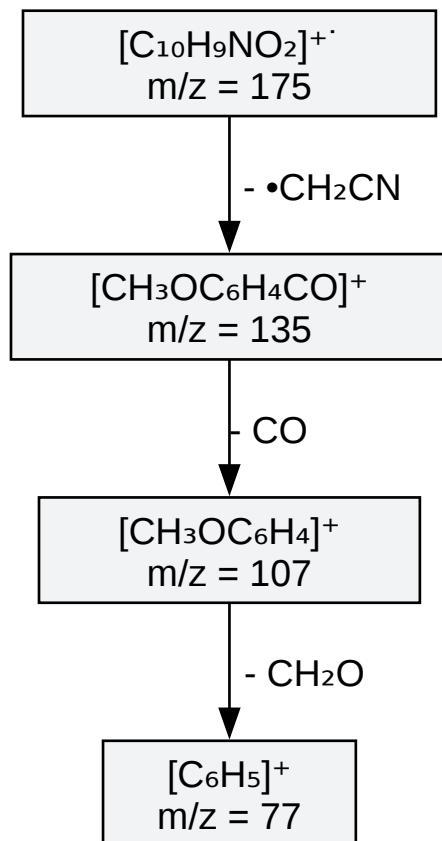
Introduction

3-(4-Methoxyphenyl)-3-oxopropanenitrile, also known as 4-methoxybenzoylacetonitrile, is a versatile organic compound characterized by a methoxy-substituted phenyl ring, a ketone, and a nitrile functional group.^[1] Its molecular formula is C₁₀H₉NO₂, with a molecular weight of 175.19 g/mol.^{[2][3]} This molecule serves as a key building block in the synthesis of various heterocyclic compounds and is of significant interest to researchers in medicinal chemistry and materials science. A thorough understanding of its spectroscopic properties is paramount for its identification, purity assessment, and the structural confirmation of its derivatives.

This technical guide provides an in-depth analysis of the spectroscopic data of **3-(4-Methoxyphenyl)-3-oxopropanenitrile**, covering Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The interpretation of this data is grounded in fundamental principles and supported by comparative analysis with related chemical structures.

Molecular Structure

The structural framework of **3-(4-Methoxyphenyl)-3-oxopropanenitrile** is foundational to understanding its spectral characteristics. The molecule's key features are a para-substituted benzene ring, a central ketone, and an adjacent methylene group bonded to a nitrile.

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References

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